

MM 47755 CAS number 117620-87-8

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Compound of Interest

Compound Name: MM 47755

Cat. No.: B1244133

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An In-Depth Technical Guide to **MM 47755** (CAS 117620-87-8): An Angucyclinone Antibiotic for Research and Development

For Researchers, Scientists, and Drug Development Professionals

Introduction

MM 47755, registered under CAS number 117620-87-8, is a naturally occurring angucyclinone antibiotic with demonstrated antibacterial and antifungal properties.^{[1][2][3]} Isolated from *Streptomyces* sp. Gö 40/14, this compound has attracted interest in the scientific community for its potential as a lead structure in the development of new antimicrobial agents.^{[1][3]} This technical guide provides a comprehensive overview of **MM 47755**, including its chemical and physical properties, biological activity, proposed mechanism of action, and detailed protocols for its use in a research setting.

Physicochemical Properties

MM 47755, also known by its synonyms (-)-8-O-Methyltetrangomycin and 6-Deoxy-8-O-methylrabelomycin, possesses a benz[a]anthracene core structure.^{[4][5]} Its key physicochemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	117620-87-8	[1]
Molecular Formula	C ₂₀ H ₁₆ O ₅	[1]
Molecular Weight	336.3 g/mol	[1]
Appearance	Yellow solid	[4]
Purity	>98% (HPLC)	[1]
Solubility	Soluble in DMSO, methanol, or acetone.	[1]
Storage	Store solid at -20°C for at least one year. Reconstituted solutions should be protected from light and stored at -20°C.	[1]

Biological Activity and Antimicrobial Spectrum

MM 47755 exhibits a range of biological activities, most notably its antimicrobial effects against certain bacteria and fungi.[1][2] A significant finding is its ability to inhibit the production of staphyloxanthin, a key virulence factor in methicillin-resistant *Staphylococcus aureus* (MRSA). [6][7] This suggests a potential role for **MM 47755** and its derivatives in antivirulence strategies.

Antimicrobial Activity

The known antimicrobial spectrum of **MM 47755** is still being elucidated. However, specific activity has been reported against the following microorganisms:

Organism	Strain	Activity Type	Value	Reference
Bacillus subtilis	-	Minimum Inhibitory Concentration (MIC)	25 µg/mL	[1]
Staphylococcus aureus (MRSA)	-	50% Inhibitory Concentration (IC ₅₀)	48 µg/mL	[1]

Inhibition of Staphyloxanthin Production

Staphyloxanthin is the carotenoid pigment that gives MRSA its characteristic golden color and contributes to its pathogenesis by protecting it from the host's immune response.[6] **MM 47755** has been shown to be a potent inhibitor of staphyloxanthin production.

Target	Organism	Activity Type	Value	Reference
Staphyloxanthin Production	Staphylococcus aureus (MRSA)	50% Inhibitory Concentration (IC ₅₀)	6 µg/mL	[1]

Cytotoxicity

Preliminary cytotoxicity data suggests that **MM 47755** has a favorable selectivity profile, with low toxicity observed against a human liver carcinoma cell line.

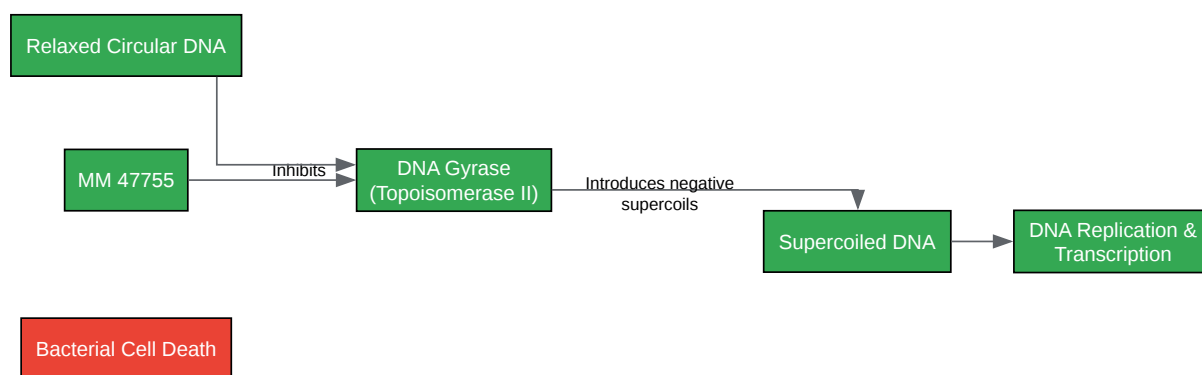
| Cell Line | Activity Type | Value | Reference | | :--- | :--- | :--- | :--- | :--- | | HepG2 (Human Liver Carcinoma) | 50% Cytotoxic Concentration (IC₅₀) | >100 µM |[1] |

Proposed Mechanism of Action: Inhibition of DNA Gyrase

While the precise molecular mechanism of action for **MM 47755** has not been definitively elucidated, evidence from related angucyclinone antibiotics strongly suggests that it may function as an inhibitor of bacterial DNA gyrase.[8][9] DNA gyrase, a type II topoisomerase, is

an essential enzyme in bacteria responsible for introducing negative supercoils into DNA, a process crucial for DNA replication and transcription.[10]

The proposed mechanism involves **MM 47755** binding to the DNA-gyrase complex, which stabilizes the transient double-stranded DNA breaks created by the enzyme.[10] This prevents the re-ligation of the DNA strands, leading to a halt in DNA replication and ultimately, bacterial cell death.[10] This mechanism is distinct from that of quinolone antibiotics, which also target DNA gyrase but at a different site.[11]



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Proposed mechanism of action for **MM 47755**.

Experimental Protocols

Preparation of Stock Solutions

A standardized stock solution is essential for accurate and reproducible experimental results. The following protocol describes the preparation of a 10 mM stock solution of **MM 47755** in DMSO.[1]

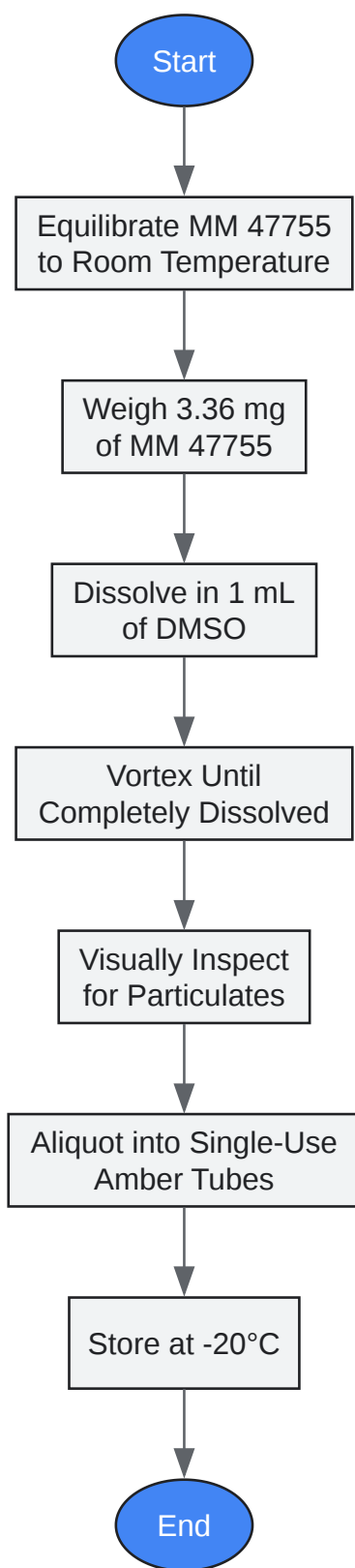
Materials:

- **MM 47755** powder

- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes
- Vortex mixer
- Analytical balance
- Calibrated pipettes

Procedure:

- Allow the vial of **MM 47755** powder to equilibrate to room temperature before opening.
- Accurately weigh 3.36 mg of **MM 47755** powder.
- Dissolve the powder in 1 mL of anhydrous DMSO to achieve a 10 mM stock solution.
- Vortex the solution thoroughly until the compound is completely dissolved. Gentle warming in a 37°C water bath may aid dissolution.
- Visually inspect the solution to ensure no particulate matter remains.
- Aliquot the stock solution into single-use volumes in sterile, amber microcentrifuge tubes to minimize freeze-thaw cycles and light exposure.
- Store the aliquots at -20°C.



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